

1-(4-Chlorophenyl)ethanone-d7 physical properties

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)ethanone-d7

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An In-depth Technical Guide to the Physical Properties of **1-(4-Chlorophenyl)ethanone-d7**

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the known physical properties of 1-(4-Chlorophenyl)ethanone, which serves as a close analogue for its deuterated counterpart, **1-(4-Chlorophenyl)ethanone-d7**. Due to the limited availability of specific experimental data for the d7 isotopologue, this document leverages data from the non-deuterated compound, providing a robust baseline for research and development activities. The guide includes a detailed summary of physical constants, standardized experimental protocols for property determination, and a logical workflow for the physical characterization of such compounds.

Introduction

1-(4-Chlorophenyl)ethanone is a chemical intermediate used in the synthesis of various pharmaceutical compounds. Its deuterated analogue, **1-(4-Chlorophenyl)ethanone-d7**, is of significant interest in drug development, particularly in pharmacokinetic and metabolic studies where isotopic labeling can be used to trace the fate of a molecule in vivo. The physical properties of a compound are critical in determining its handling, formulation, and behavior in biological systems. This guide synthesizes the available data for the non-deuterated form as a reliable proxy for the d7 variant, as the substitution of hydrogen with deuterium typically results in only minor changes to physical properties such as melting point, boiling point, and density.

Physical Properties Data

The physical properties of 1-(4-Chlorophenyl)ethanone are well-documented and are summarized in the table below. These values are expected to be very close to those for **1-(4-Chlorophenyl)ethanone-d7**.

Physical Property	Value	Notes
Molecular Formula	C ₈ H ₇ ClO	For 1-(4-Chlorophenyl)ethanone
Molecular Weight	154.59 g/mol [1][2]	For 1-(4-Chlorophenyl)ethanone
Melting Point	18 - 20 °C[3]	The temperature at which the solid form of a substance changes to a liquid state.
Boiling Point	232 - 237.7 °C[1][4][5]	The temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.
Density	1.1922 - 1.2 g/cm ³ at 20 °C[1][4]	Mass of a unit volume of a substance.
Solubility	Insoluble in water; soluble in chloroform, miscible with diethyl ether and ethanol.[4]	The ability of a solid, liquid, or gaseous chemical substance to dissolve in a solvent.
Vapor Pressure	0.04 mmHg at 25 °C[3]	The pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases.
Refractive Index	1.5549[5]	A dimensionless number that describes how fast light travels through the material.

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following are generalized protocols for key physical property measurements.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. A sharp melting point range typically indicates a high degree of purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small amount of the finely powdered dry sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- The sample is heated at a steady rate of approximately 10-20 °C per minute initially.
- When the temperature is about 15-20 °C below the expected melting point, the heating rate is reduced to 1-2 °C per minute.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.

Boiling Point Determination (Microscale Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.

Apparatus:

- Thiele tube or a small test tube with a side arm
- Capillary tube (sealed at one end)
- Thermometer
- Heating oil (e.g., mineral oil)
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small volume (a few milliliters) of the liquid is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer and immersed in a heating bath (Thiele tube).
- The apparatus is heated gently until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube.
- The heat source is removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Solubility Determination

Solubility tests are used to determine the appropriate solvent for a compound and can provide insights into its polarity and functional groups.

Apparatus:

- Small test tubes

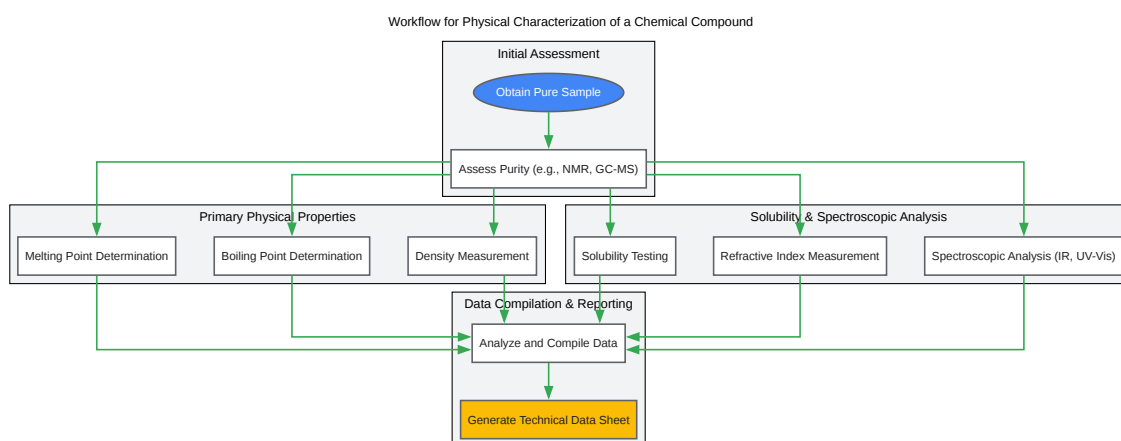
- Vortex mixer or stirring rods
- Graduated cylinders or pipettes

Procedure:

- Approximately 0.1 g of the solid (or 0.2 mL of a liquid) is placed into a test tube.
- 3 mL of the solvent (e.g., water, ethanol, diethyl ether, chloroform) is added in portions.
- The mixture is agitated vigorously after each addition.
- The compound is classified as soluble if it dissolves completely. Observations such as color change or gas evolution are also noted.

Logical Workflow for Physical Characterization

The following diagram illustrates a typical workflow for the physical characterization of a new chemical entity, such as **1-(4-Chlorophenyl)ethanone-d7**.



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Caption: A flowchart illustrating the standard workflow for the physical characterization of a chemical compound.

Conclusion

This technical guide provides essential information on the physical properties of 1-(4-Chlorophenyl)ethanone, which serves as a reliable reference for the deuterated analogue, **1-(4-**

Chlorophenyl)ethanone-d7. The provided experimental protocols offer a standardized approach for the in-house determination of these properties, ensuring data consistency and reliability. For researchers and drug development professionals, this information is crucial for the effective handling, formulation, and study of this important isotopically labeled compound. It is recommended that key physical properties be experimentally verified for any new batch of material to ensure quality and consistency.

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